

RO3201195 Cross-Reactivity Profile: A Comparative Guide

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

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Objective Assessment of RO3201195 Kinase Selectivity

RO3201195 has been identified as a potent inhibitor of p38 mitogen-activated protein kinase (MAPK)[1]. Understanding the selectivity of a kinase inhibitor is paramount for interpreting experimental results and anticipating potential off-target effects. A comprehensive analysis of an inhibitor's interaction with a wide array of kinases, often referred to as kinome scanning, provides a detailed view of its cross-reactivity profile.

While extensive public domain data on the broad kinome-wide cross-reactivity of **RO3201195** is not readily available, this guide provides a framework for such a comparative analysis. The following sections detail the methodologies used for kinase profiling, a template for data presentation, and the relevant signaling pathway context for **RO3201195**.

Kinase Inhibition Data

A critical aspect of a kinase inhibitor's profile is its potency against a panel of diverse kinases. This data is typically presented as half-maximal inhibitory concentrations (IC50), which indicate the concentration of the inhibitor required to reduce the kinase's activity by 50%.

Table 1: Illustrative Cross-Reactivity Profile of a Kinase Inhibitor.

Note: The following data is for illustrative purposes to demonstrate a typical kinase inhibitor selectivity profile and does not represent actual data for **RO3201195**.

Kinase Target	Subfamily	IC50 (nM)
p38α (Primary Target)	MAPK	10
p38β	MAPK	25
p38γ	MAPK	150
p38δ	MAPK	200
JNK1	MAPK	>1000
ERK2	MAPK	>1000
MK2	CAMK	50
PRAK	CAMK	75
MSK1	AGC	500
PKA	AGC	>10000
ROCK1	AGC	>10000
SRC	TK	>10000
ABL1	TK	>10000

Experimental Protocols

The determination of kinase inhibition and selectivity is conducted through various in vitro assays. The two common methods are radiometric assays and luminescence-based assays.

Protocol 1: In Vitro Kinase Inhibition Assay (Radiometric)

This method measures the incorporation of a radiolabeled phosphate from ATP into a substrate by the kinase.

- **Reaction Setup:** A reaction mixture is prepared containing the kinase, a specific peptide substrate, and the necessary cofactors in a reaction buffer (e.g., 20 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA).
- **Inhibitor Addition:** The test compound (e.g., **RO3201195**) is added at varying concentrations.
- **Initiation:** The kinase reaction is initiated by the addition of [γ -³³P]ATP.
- **Incubation:** The reaction is allowed to proceed at a controlled temperature (e.g., 30°C) for a specific duration.
- **Termination and Capture:** The reaction is stopped, and the phosphorylated substrate is captured on a filter membrane.
- **Washing:** Unreacted [γ -³³P]ATP is washed away.
- **Detection:** The amount of incorporated radioactivity is quantified using a scintillation counter or phosphorimager.
- **Data Analysis:** The percentage of kinase inhibition is calculated relative to a control reaction without the inhibitor, and IC₅₀ values are determined by fitting the data to a dose-response curve.

Protocol 2: In Vitro Kinase Inhibition Assay (ADP-Glo™)

This is a luminescence-based assay that measures the amount of ADP produced during the kinase reaction.

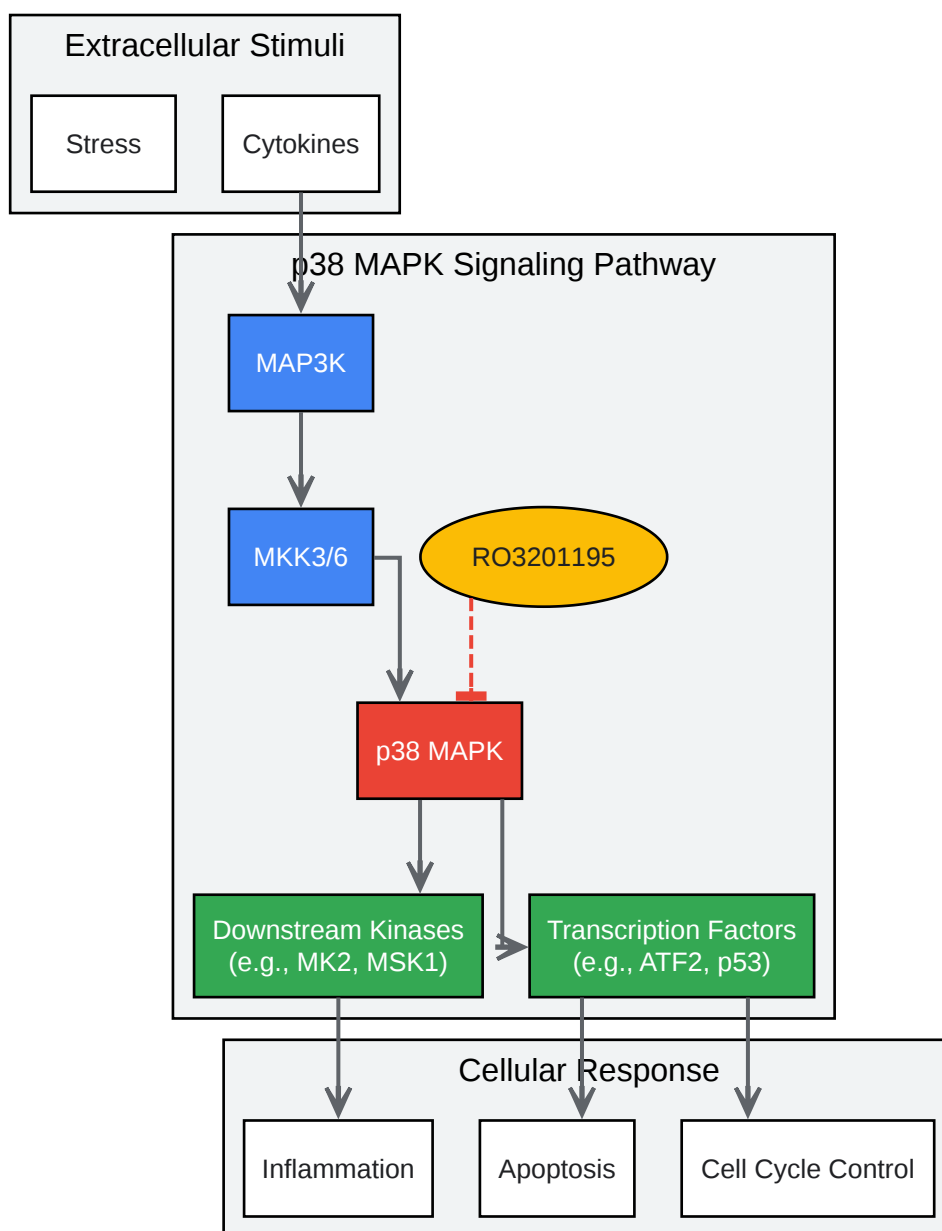
- **Kinase Reaction:** The kinase reaction is set up with the kinase, substrate, ATP, and the test inhibitor in a multi-well plate.

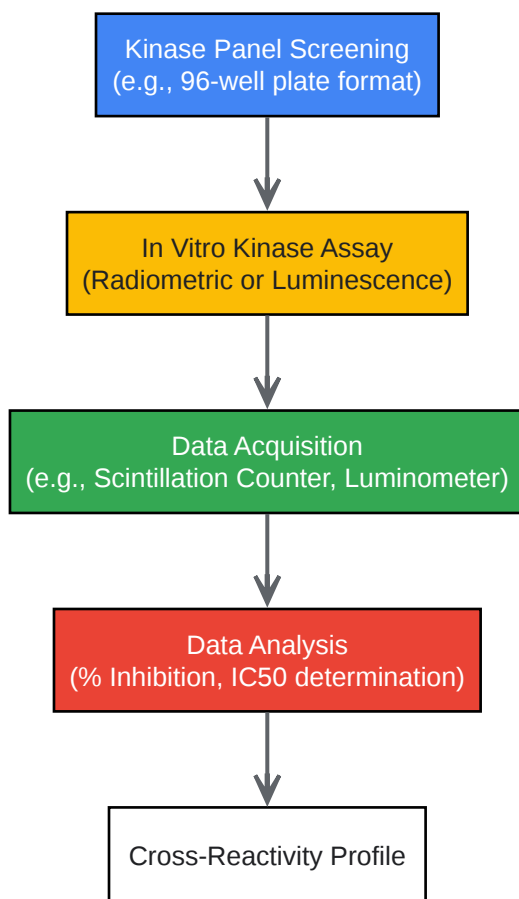
- **Reaction Termination and ATP Depletion:** After incubation, an ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP.
- **ADP to ATP Conversion:** A Kinase Detection Reagent is added, which contains an enzyme that converts the ADP produced in the kinase reaction into ATP.
- **Signal Generation:** The newly synthesized ATP is used in a luciferase/luciferin reaction to generate a luminescent signal.
- **Measurement:** The luminescence is measured using a plate reader. The intensity of the light is directly proportional to the amount of ADP produced, and therefore to the kinase activity.
- **Data Analysis:** IC50 values are calculated by plotting the percentage of inhibition against the inhibitor concentration.

Signaling Pathway and Visualization

RO3201195 is an inhibitor of p38 MAPK, a key component of a signaling cascade that is activated by cellular stress and inflammatory cytokines[2][3]. The p38 MAPK pathway plays a crucial role in regulating various cellular processes, including inflammation, apoptosis, cell cycle, and cell differentiation[4][5].

The activation of the p38 MAPK pathway begins with the phosphorylation of a MAP kinase kinase kinase (MAP3K), which in turn phosphorylates and activates a MAP kinase kinase (MAP2K), specifically MKK3 and MKK6[2][6]. These MAP2Ks then phosphorylate and activate p38 MAPK[2][6]. Activated p38 MAPK can then phosphorylate a variety of downstream targets, including other protein kinases like MAPKAPK-2 (MK2) and transcription factors such as ATF2, MEF2C, and p53[7][8].





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- To cite this document: BenchChem. [RO3201195 Cross-Reactivity Profile: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614496/docs#ro3201195-cross-reactivity-profile-a-comparative-guide\]](https://www.benchchem.com/product/b15614496/docs#ro3201195-cross-reactivity-profile-a-comparative-guide)

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